Introduction: The Strategic Value of Fluorinated Biphenyls

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Compound of Interest

Compound Name:	*4-Bromo-4'-butyl-3-fluoro-1,1'-biphenyl*
CAS No.:	*149451-95-6*
Cat. No.:	*B118959*

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In the landscape of modern organic chemistry and drug development, functionalized biphenyls represent a class of "privileged structures." Their rigid, yet conformationally flexible, scaffold is a cornerstone in the design of liquid crystals, agrochemicals, and, most notably, therapeutic agents. The strategic incorporation of specific substituents onto the biphenyl core allows for the fine-tuning of physicochemical and biological properties. This guide focuses on the chemical structure, synthesis, and potential applications of **4-Bromo-4'-butyl-3-fluoro-1,1'-biphenyl**, a molecule designed with distinct functional handles.

While direct literature on this specific compound is sparse, its architecture is a composite of well-understood, high-value functional groups. By examining its structural analogues, such as 4-Bromo-4'-fluorobiphenyl, and understanding the distinct roles of the bromo, fluoro, and butyl groups, we can construct a comprehensive technical profile. This guide serves as a valuable resource for researchers and drug development professionals by providing a predictive analysis of the compound's behavior and a practical framework for its synthesis and utilization.

The bromine atom provides a reactive site for cross-coupling reactions, enabling further molecular elaboration.[1] The fluorine atom can significantly alter electronic properties,

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metabolic stability, and binding affinities.[2][3] The butyl chain modulates lipophilicity and can influence self-assembly properties, crucial for both materials science and pharmacokinetics. This combination makes the target molecule a highly versatile platform for building chemical complexity.

Physicochemical and Structural Properties

The properties of **4-Bromo-4'-butyl-3-fluoro-1,1'-biphenyl** are dictated by the interplay of its constituent parts. The table below provides a comparative summary of the known properties of a close structural analogue, 4-Bromo-4'-fluorobiphenyl, which serves as a baseline for predicting the behavior of the target compound.

Table 1: Physicochemical Properties of 4-Bromo-4'-fluorobiphenyl

Property	Value	Source
CAS Number	**398-21-0**	**[4][5]**
Molecular Formula	$C_{12}H_8BrF$	[4][6]
Molecular Weight	251.10 g/mol	[4][7]
Appearance	White crystalline solid/powder	[1]
Melting Point	92.5-97.5 °C	[1]
Octanol/Water Partition Coeff. (logP)	4.255 (Calculated)	[4]

| IUPAC Name | 1-bromo-4-(4-fluorophenyl)benzene |[5] |

Structural Analysis and Predicted Influence of Substituents:

- Biphenyl Core: Provides a rigid scaffold essential for many applications, including the formation of liquid crystalline phases.[8]
- Bromine Atom (Position 4): The C-Br bond is a key synthetic handle. Its reactivity in palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira) is well-

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established, allowing this position to be functionalized for creating diverse molecular libraries.[1]

- Fluorine Atom (Position 3): The introduction of a fluorine atom is a common strategy in medicinal chemistry.[3] Its high electronegativity can create favorable interactions with biological targets and can block sites of metabolic oxidation, thereby increasing the half-life of a drug candidate.[2][3] In materials science, fluorine substitution is known to favorably influence dielectric anisotropy in liquid crystals.[1][2]

- Butyl Group (Position 4'): This alkyl chain significantly increases the molecule's lipophilicity compared to its non-alkylated analogues. In drug design, this modulates the compound's Absorption, Distribution, Metabolism, and Excretion (ADME) profile. In liquid crystal design, the length and nature of such alkyl chains are critical for determining the material's mesomorphic properties, including its melting point and clearing point (the temperature at which it becomes an isotropic liquid).[8]

Synthesis and Methodologies: A Predictive Approach

The most versatile and widely adopted method for synthesizing substituted biphenyls is the Suzuki-Miyaura cross-coupling reaction.[9] This palladium-catalyzed reaction forms a carbon-carbon bond between an aryl halide and an arylboronic acid with high efficiency and excellent functional group tolerance.[1]

Proposed Synthetic Pathway for 4-Bromo-4'-butyl-3-fluoro-1,1'-biphenyl

A logical and robust synthesis would involve the coupling of a commercially available boronic acid with a custom or commercially available aryl bromide. The recommended pathway is the reaction between (4-butylphenyl)boronic acid and 1,4-dibromo-2-fluorobenzene. The differential reactivity of the two bromine atoms on the fluorinated ring (the bromine para to the fluorine is generally more reactive in Suzuki couplings) can be exploited for selective mono-coupling.

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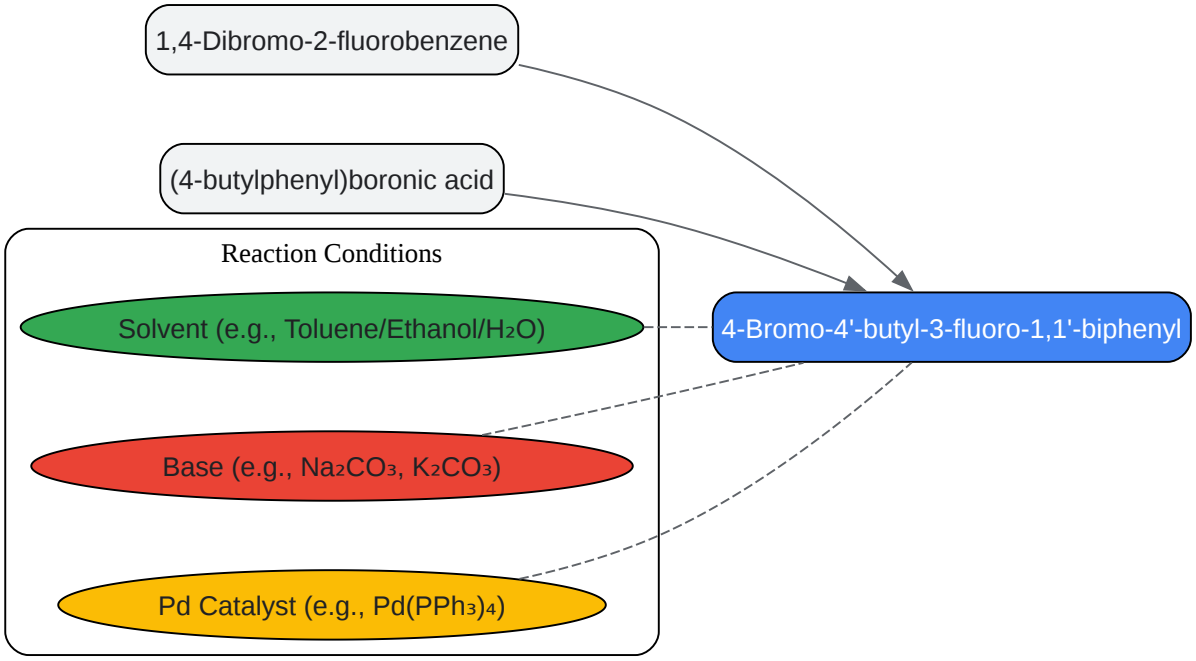

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Caption: Proposed Suzuki-Miyaura coupling for the synthesis of **4-Bromo-4'-butyl-3-fluoro-1,1'-biphenyl**.

Detailed Experimental Protocol (Suzuki-Miyaura Coupling)

This protocol is a representative example based on established procedures for similar couplings and should be adapted and optimized for specific laboratory conditions.

- Reagent Preparation: In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, add 1,4-dibromo-2-fluorobenzene (1.0 eq), (4-butylphenyl)boronic acid (1.1-1.2 eq), and a palladium catalyst such as Tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$, 0.02-0.05 eq).

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- Solvent and Base Addition: Add a degassed solvent system, typically a mixture of toluene and ethanol (e.g., 3:1 ratio), followed by an aqueous solution of a base, such as 2M sodium carbonate (Na_2CO_3) or potassium carbonate (K_2CO_3) (2.0-3.0 eq).
- Inert Atmosphere: Purge the flask with an inert gas (Nitrogen or Argon) for 15-20 minutes to remove oxygen, which can deactivate the palladium catalyst.
- Reaction: Heat the reaction mixture to reflux (typically 80-100 °C) with vigorous stirring under the inert atmosphere.
- Monitoring: Monitor the reaction progress by Thin-Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) until the starting aryl bromide is consumed.
- Work-up: Upon completion, cool the mixture to room temperature. Add water and an organic solvent (e.g., ethyl acetate) to the flask. Separate the organic layer, and wash it sequentially with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield the final product, **4-Bromo-4'-butyl-3-fluoro-1,1'-biphenyl**.

Applications and Field-Proven Insights

The unique trifecta of substituents on this biphenyl core makes it a valuable intermediate for two primary fields: liquid crystals and drug discovery.

Intermediate for Liquid Crystal Synthesis

The rigid biphenyl core is a fundamental structural motif in calamitic (rod-shaped) liquid crystals, which are essential components of liquid crystal displays (LCDs).[1][8]

- Molecular Shape: The elongated structure of **4-Bromo-4'-butyl-3-fluoro-1,1'-biphenyl** is conducive to forming the ordered mesophases required for liquid crystal behavior.[10]
- Role of the Butyl Chain: The terminal alkyl chain is crucial for disrupting crystal packing just enough to allow for a liquid crystalline phase to form upon melting, without making the

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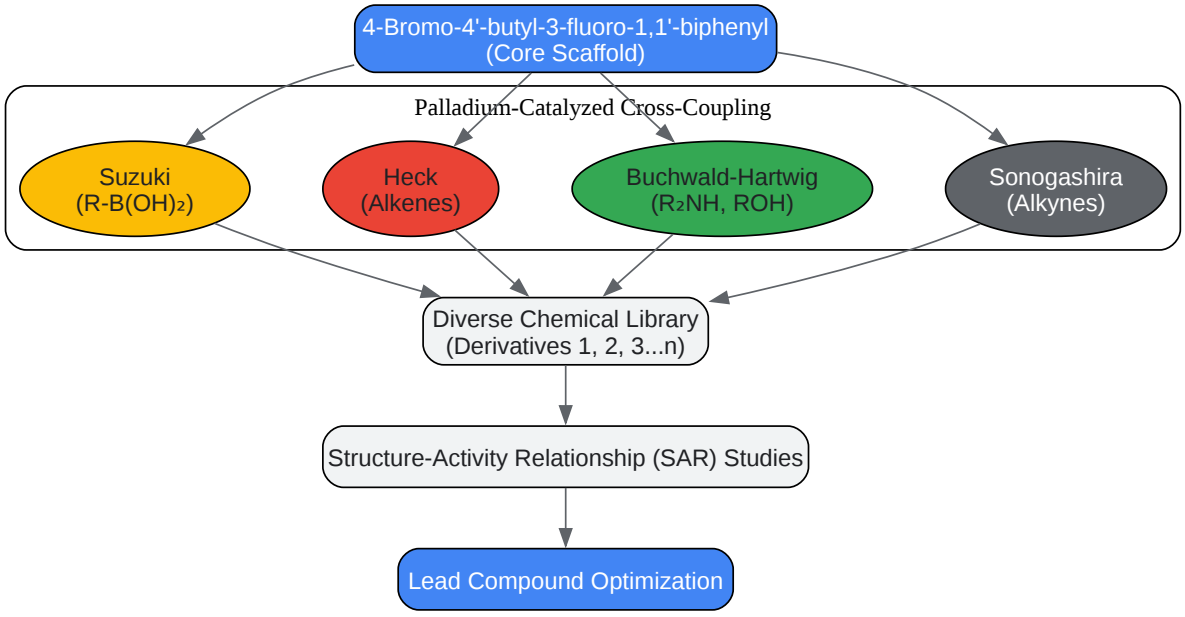
molecule completely isotropic. The length of this chain directly influences the temperature range of the mesophase.[8]

- Impact of Fluorine: The polar C-F bond, positioned laterally, can significantly increase the dielectric anisotropy of the molecule. This property is critical for the performance of twisted nematic (TN) and other field-effect LCDs, as it determines the voltage required to switch the display.[2][11]

Scaffold for Drug Discovery and Development

In medicinal chemistry, the target compound serves as an advanced building block for generating novel drug candidates. The bromine atom acts as a "point of diversification."



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